

FAZ-3780: Application Notes for Inhibiting Stress Granule Formation

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Compound of Interest

Compound Name: FAZ-3780

Cat. No.: B12374795

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Introduction

Stress granules (SGs) are dense aggregations of proteins and RNAs that form in the cytoplasm of eukaryotic cells in response to various stressors, such as oxidative stress, heat shock, and viral infections. These dynamic, non-membranous organelles are believed to play a crucial role in regulating mRNA translation and cell fate under stress conditions. The core of SG assembly is driven by the Ras-GTPase-activating protein SH3 domain-binding protein (G3BP). The aberrant formation and persistence of stress granules have been implicated in a range of human diseases, including neurodegenerative disorders and cancer, making them a compelling target for therapeutic intervention.

FAZ-3780 (also known as G3lb) is a small molecule inhibitor designed to interfere with the formation of stress granules. It functions by binding to the NTF2-like domain of G3BP1 and its paralog G3BP2, thereby disrupting their interaction with key binding partners like Caprin-1. This inhibition prevents the condensation of G3BP, RNA, and other essential proteins required for SG assembly. These application notes provide detailed protocols and quantitative data for utilizing **FAZ-3780** to inhibit stress granule formation in a research setting.

Quantitative Data Summary

The following tables summarize the effective concentrations of **FAZ-3780** for inhibiting stress granule formation under various experimental conditions.

Table 1: Inhibition of Stress Granule Formation with **FAZ-3780** Pre-treatment

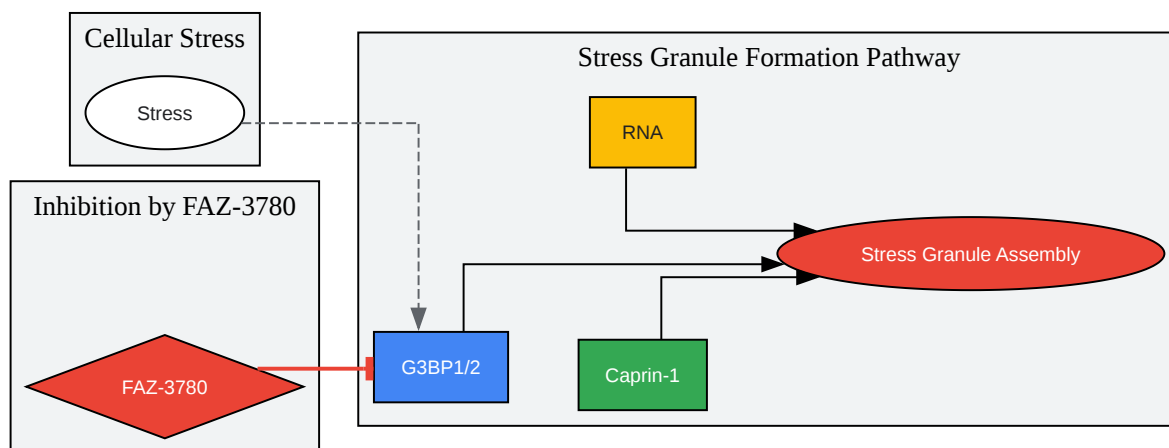
Cell Line	Stressor	FAZ-3780 Concentration	Incubation Time with FAZ-3780	Result
U2OS	500 μ M Sodium Arsenite (30 min)	5 μ M	20 min	~50% reduction in total stress granule area
U2OS	500 μ M Sodium Arsenite (30 min)	20 μ M	20 min	~85% reduction in total stress granule area
U2OS	500 μ M Sodium Arsenite (30 min)	50 μ M	20 min	~93% reduction in total stress granule area
U2OS	500 μ M Sodium Arsenite (30 min)	20 μ M	24 hours	Nearly complete inhibition of stress granule formation ^[1]
U2OS	500 μ M Sodium Arsenite (30 min)	50 μ M	24 hours	Nearly complete inhibition of stress granule formation ^[1]
HeLa	Not specified	Not specified	Not specified	Effective inhibition of stress granule formation

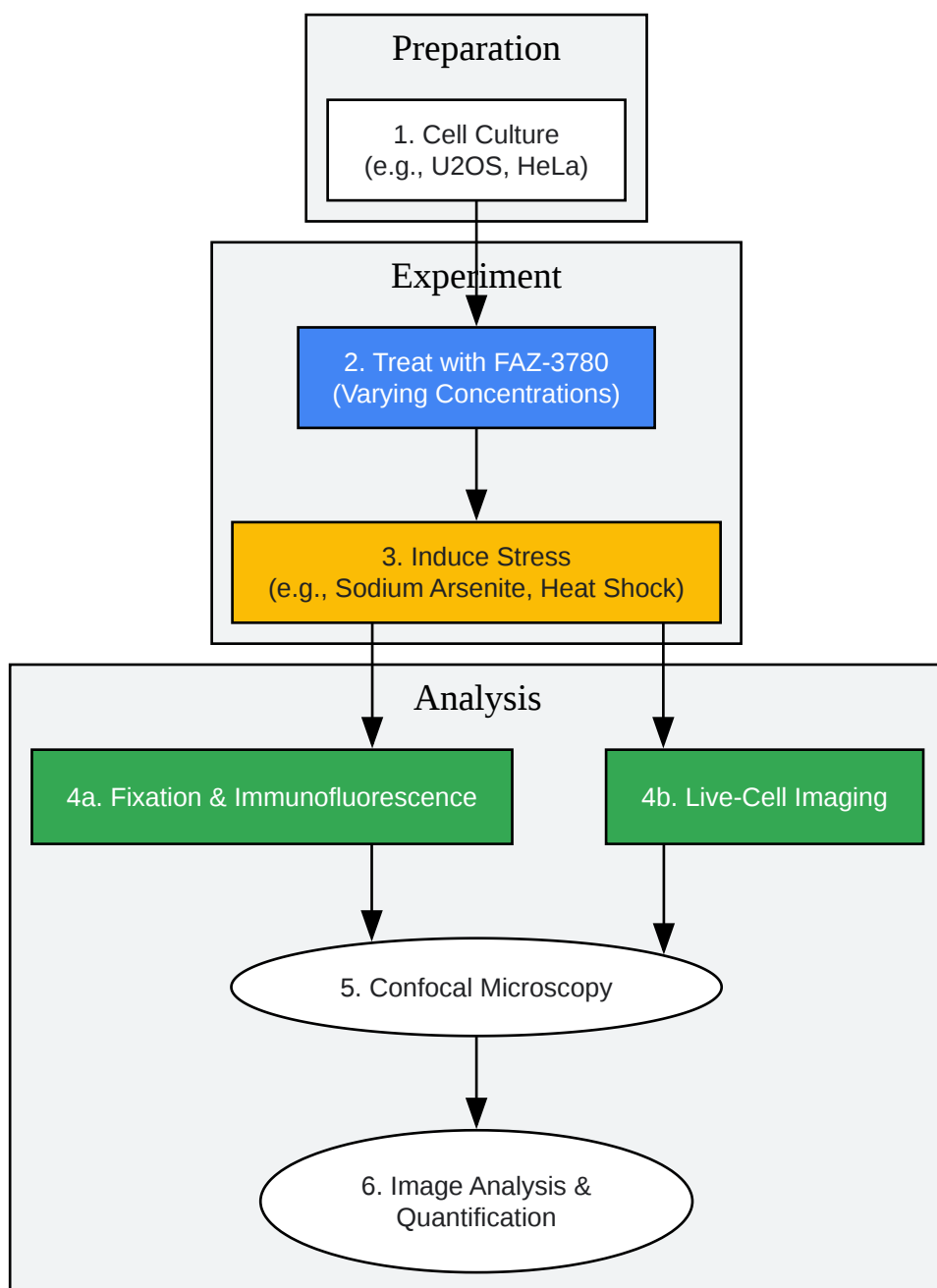
Table 2: Dissolution of Pre-formed Stress Granules by **FAZ-3780**

Cell Line	Stressor	FAZ-3780 Concentration	Time after Addition	Result
U2OS	250 μ M Sodium Arsenite (30 min)	50 μ M	2 min	Significant dissolution of stress granules
U2OS	250 μ M Sodium Arsenite (30 min)	50 μ M	10 min	Further dissolution of stress granules
Model System	Not specified	Not specified	30 sec	90% of granules gone[2]

Signaling Pathway and Mechanism of Action

FAZ-3780 targets the central hub of stress granule formation, G3BP1 and G3BP2. Under cellular stress, G3BP proteins interact with other proteins, such as Caprin-1, and RNA, leading to liquid-liquid phase separation and the assembly of stress granules. **FAZ-3780** binds to the NTF2-like domain of G3BP, a critical protein-protein interaction site. This binding event competitively inhibits the interaction between G3BP and Caprin-1, thereby preventing the necessary condensation for stress granule formation.





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References

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- 2. Distinct Structural Features ofCaprin-1 Mediate Its Interaction with G3BP-1 and Its Induction of Phosphorylation of Eukaryotic Translation Initiation Factor 2 α , Entry to Cytoplasmic Stress Granules, and Selective Interaction with a Subset of mRNAs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [FAZ-3780: Application Notes for Inhibiting Stress Granule Formation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12374795#faz-3780-concentration-for-inhibiting-stress-granule-formation]

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